

An In-depth Technical Guide to N-(Hydroxymethyl)acetamide: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: Acetamide, 2-(dimethylamino)-N-(hydroxymethyl)-

Cat. No.: B13807567

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A Note on the Originally Requested Compound: Initial research on "Acetamide, 2-(dimethylamino)-N-(hydroxymethyl)-" did not yield sufficient verifiable data from authoritative sources to construct a comprehensive and scientifically rigorous technical guide. While a CAS number (86164-72-9) was tentatively identified from a chemical supplier database, it lacked corroboration in major chemical and scientific literature databases. To ensure the highest standards of scientific integrity and provide a valuable resource for researchers, this guide will focus on the closely related and well-documented compound, N-(Hydroxymethyl)acetamide.

Core Identification: N-(Hydroxymethyl)acetamide

This guide provides a detailed technical overview of N-(Hydroxymethyl)acetamide, a versatile reagent and intermediate in organic synthesis.

- CAS Registry Number: 625-51-4^[1]
- IUPAC Nomenclature: N-(Hydroxymethyl)acetamide^[1]

Physicochemical and Spectroscopic Data

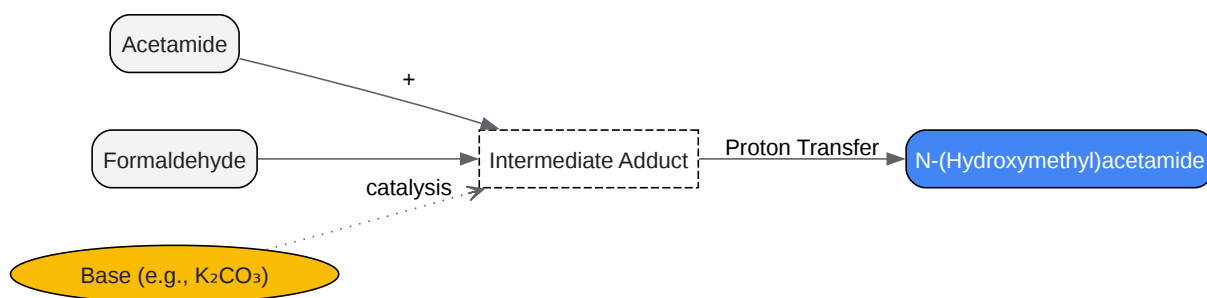
N-(Hydroxymethyl)acetamide is a hygroscopic, white to pale yellow crystalline solid or fused semi-solid at room temperature.[1][2] Its key properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₇ NO ₂	[1]
Molecular Weight	89.09 g/mol	
Melting Point	38-47 °C	[1]
Appearance	White to pale yellow crystalline powder or fused semi-solid	[1][2]
Synonyms	Acetamidomethanol, Formicin	[1]

Synthesis and Reaction Mechanisms

The most common and well-established synthesis of N-(Hydroxymethyl)acetamide involves the base-catalyzed reaction of acetamide with formaldehyde. This reaction is a classic example of an N-amidoalkylation.

Synthetic Pathway



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Caption: Synthesis of N-(Hydroxymethyl)acetamide from acetamide and formaldehyde.

Experimental Protocol: Synthesis of N-(Hydroxymethyl)acetamide

The following protocol is adapted from a well-established procedure.

- **Reaction Setup:** In a suitable reaction vessel, dissolve acetamide in an aqueous solution of formaldehyde.
- **Catalysis:** Add a catalytic amount of a weak base, such as potassium carbonate, to the mixture.
- **Reaction Conditions:** The reaction is typically stirred at room temperature. The progress can be monitored by techniques such as thin-layer chromatography (TLC).
- **Work-up and Isolation:** Upon completion, the reaction mixture is neutralized. The product is then isolated by removal of water under reduced pressure.
- **Purification:** The crude product can be purified by recrystallization or chromatography to yield pure N-(Hydroxymethyl)acetamide.

Applications in Research and Development

N-(Hydroxymethyl)acetamide serves as a valuable building block and reagent in various scientific and industrial applications.

- **Cross-linking Agent:** In polymer chemistry, the hydroxymethyl group can react with various functional groups, making it a useful cross-linking agent to modify the properties of polymers. [\[1\]](#)
- **Organic Synthesis:** It is an important intermediate in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals. [\[1\]](#)
- **Biochemical Research:** Due to its structure, it can be used in studies related to enzyme interactions and as a probe in biochemical systems. [\[1\]](#)

Safety and Handling

While N-(Hydroxymethyl)acetamide is not classified as a hazardous substance according to OSHA, standard laboratory safety precautions should always be observed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling this compound.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Ensure adequate ventilation in the work area.
- Storage: Store in a tightly sealed container in a cool, dry place away from moisture, as it is hygroscopic.

Conclusion

N-(Hydroxymethyl)acetamide is a versatile and accessible chemical compound with significant applications in organic synthesis, polymer science, and biochemical research. Its straightforward synthesis and reactive hydroxymethyl group make it a valuable tool for chemists and materials scientists. This guide provides a foundational understanding of its core properties, synthesis, and applications, serving as a valuable resource for research and development professionals.

References

- NIST. Acetamide, N-(2-hydroxyethyl)-. [\[Link\]](#)
- PubChem. Acetamide, 2-(dimethylamino)-N,N-dimethyl-. [\[Link\]](#)
- US EPA. Acetamide, 2-(dimethylamino)-N,N-dimethyl-. [\[Link\]](#)
- Organic Syntheses. L-Cysteine, S-[(acetylamino)methyl]-, monohydrochloride. [\[Link\]](#)
- American Elements. 2-(dimethylamino)acetamide. [\[Link\]](#)

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. CAS 14658-93-6: Acetamide, 2-hydroxy-N,N-dimethyl- [[cymitquimica.com](https://www.cymitquimica.com)]
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